

An In-depth Technical Guide to the Physical Characteristics of 6-Methoxyhexanal

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Compound of Interest

Compound Name:	6-methoxyhexanal
CAS No.:	855906-01-3
Cat. No.:	B6155086

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and predicted physical characteristics of **6-methoxyhexanal** (CAS No. 855906-01-3). Due to a notable scarcity of experimentally determined data in publicly accessible literature, this document combines reported computed properties with general principles of aldehyde chemistry to offer a thorough profile of the compound. Detailed experimental protocols for the determination of key physical properties, such as boiling point, are provided to guide researchers in the empirical characterization of this and similar molecules. Furthermore, a logical workflow for the synthesis and characterization of aliphatic aldehydes is presented visually. This guide is intended to serve as a foundational resource for professionals engaged in organic synthesis, flavor chemistry, and drug development involving **6-methoxyhexanal**.

Introduction

6-Methoxyhexanal is an aliphatic aldehyde featuring a six-carbon chain with a terminal aldehyde group and a methoxy substituent at the 6-position.^{[1][2]} Its molecular structure,

combining a reactive aldehyde function with an ether linkage, makes it a compound of interest in various chemical and biological applications, including as a building block in organic synthesis and potentially in the development of new fragrance components.[1][2] The aldehyde group is known to be reactive, capable of undergoing oxidation to a carboxylic acid, reduction to a primary alcohol, and forming covalent bonds with nucleophilic sites on proteins.[1][2] The methoxy group, being electron-donating, can modulate the compound's overall reactivity and physicochemical properties.[1]

A comprehensive understanding of the physical characteristics of **6-methoxyhexanal** is paramount for its effective use in research and development, influencing aspects such as reaction conditions, purification methods, and formulation. This guide aims to consolidate the available information and provide practical methodologies for its experimental determination.

Physicochemical Properties

Experimental data on the physical properties of **6-methoxyhexanal** are not widely available in scientific literature.[3] The following table summarizes key identifiers and computed physical properties, primarily sourced from chemical databases.[4]

Table 1: Summary of Physicochemical Data for **6-Methoxyhexanal**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	[1][2][4]
Molecular Weight	130.18 g/mol	[1][2][4]
IUPAC Name	6-methoxyhexanal	[4]
CAS Number	855906-01-3	[2][4]
Monoisotopic Mass	130.09938 Da	[1][5]
Boiling Point	Not available	[3]
Melting Point	Not available	[3]
Density	Not available	[3]
Refractive Index	Not available	[3]
Solubility	Inferred to have low water solubility. Soluble in organic solvents.	[1][6]
XLogP3 (Predicted)	1.4	[7]

Note on Physical State and Odor: Based on general properties of aldehydes, **6-methoxyhexanal**, with seven carbon atoms, is expected to be a liquid at room temperature.[8] [9] Lower molecular weight aldehydes are known for their pungent odors, while higher aldehydes can have more pleasant, fragrant smells.[6][10]

Experimental Protocols

The absence of reported experimental values for many of **6-methoxyhexanal**'s physical properties necessitates the use of established laboratory procedures for their determination. Below is a detailed protocol for determining the boiling point of a liquid aldehyde, a critical parameter for its purification and characterization.

Determination of Boiling Point via the Thiele Tube Method

This method is suitable for small sample volumes and provides an accurate determination of the boiling point.

Materials:

- Thiele tube
- Mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- Stand and clamp

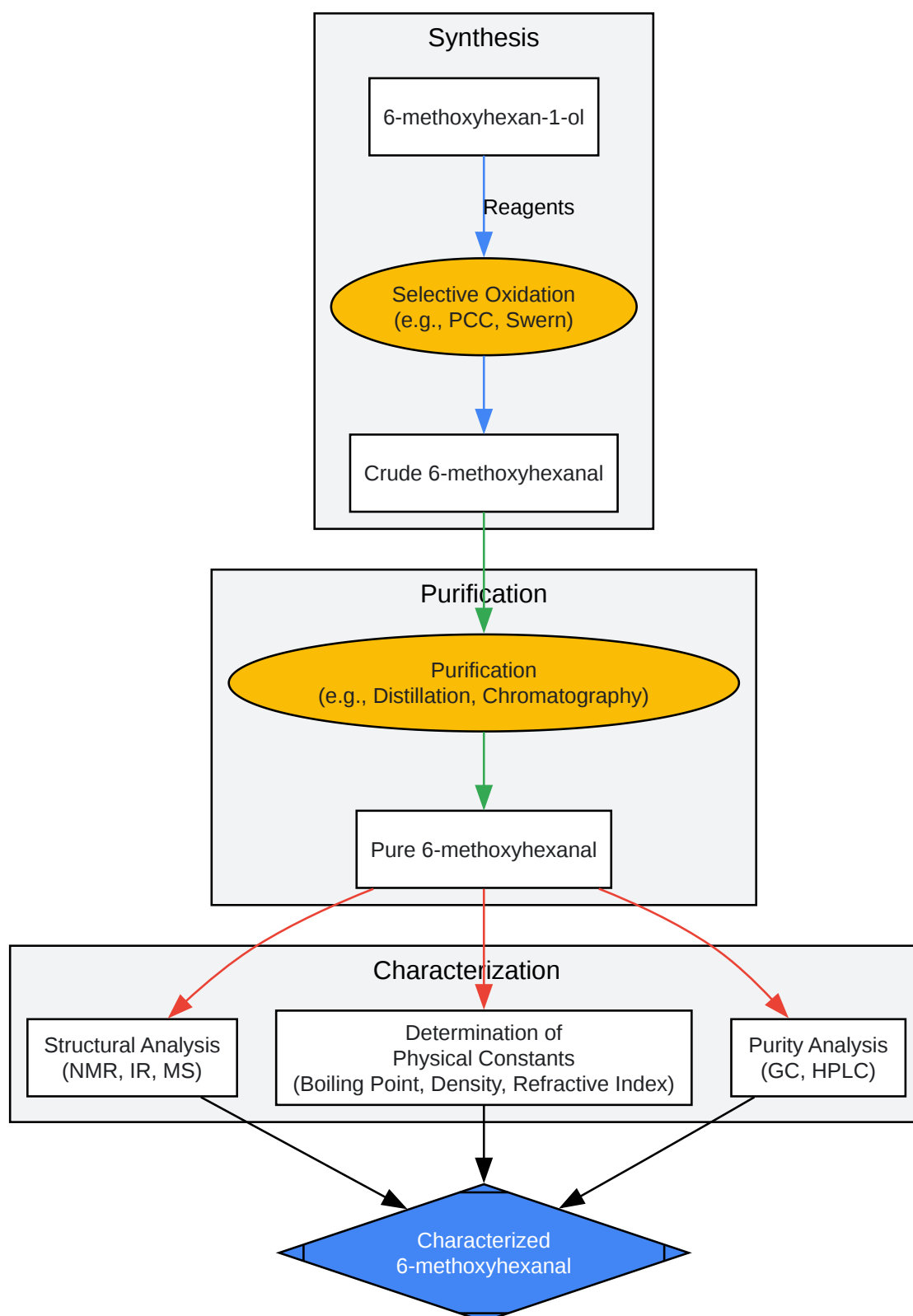
Procedure:

- **Sample Preparation:** Fill the small test tube to about half-full with **6-methoxyhexanal**.
- **Capillary Tube Insertion:** Place the capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a stand and insert the thermometer and sample assembly into the tube, making sure the sample is immersed in the mineral oil.
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner. The convection currents in the oil will ensure uniform heating.

- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed.
- **Boiling Point Determination:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.
- **Recording:** Record the temperature at this point. For accuracy, allow the apparatus to cool further, then reheat to obtain a second reading. Also, record the atmospheric pressure, as boiling point is pressure-dependent.

Logical Workflow for Synthesis and Characterization

While specific signaling pathways involving **6-methoxyhexanal** are not documented, a logical workflow for its synthesis and subsequent characterization is crucial for any research application. The following diagram illustrates a general pathway from precursor molecules to a fully characterized compound. A common synthetic route to **6-methoxyhexanal** involves the oxidation of the corresponding primary alcohol, 6-methoxyhexan-1-ol.[2]



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Caption: Workflow for the synthesis and characterization of **6-methoxyhexanal**.

Conclusion

This technical guide consolidates the currently available information on the physical characteristics of **6-methoxyhexanal**. It highlights the significant gap in experimentally determined data and provides a robust, generalized protocol for the determination of its boiling point. The included workflow diagram offers a clear and logical pathway for the synthesis and comprehensive characterization of this and similar aliphatic aldehydes. It is the authors' hope that this guide will serve as a valuable resource for researchers and stimulate further experimental investigation into the properties of this compound, thereby enabling its broader application in scientific and industrial research.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to the Physical Characteristics of 6-Methoxyhexanal\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

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